

# "Methyl 2-oxo-1-cycloheptanecarboxylate" chemical structure and IUPAC name

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 2-oxo-1-cycloheptanecarboxylate

Cat. No.: B1346456

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## A Comprehensive Technical Guide to Methyl 2-oxo-1-cycloheptanecarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **methyl 2-oxo-1-cycloheptanecarboxylate**, a versatile building block in organic synthesis. This document covers its chemical identity, physicochemical properties, a detailed experimental protocol for its synthesis via Dieckmann condensation, and its application in the Pechmann condensation for the synthesis of coumarin derivatives.

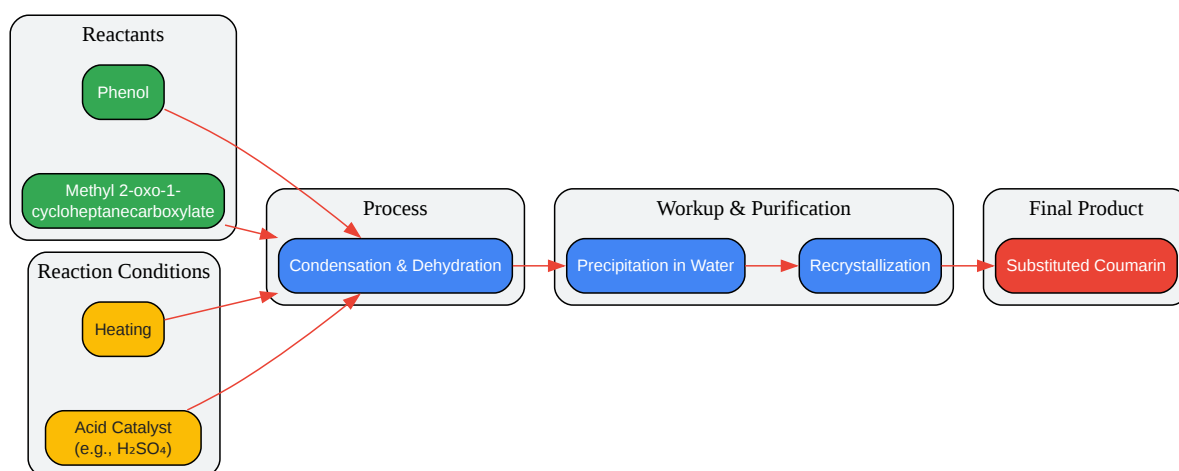
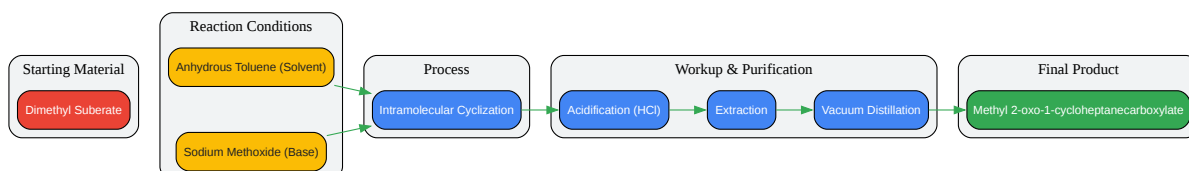
## Chemical Identity and Structure

**Methyl 2-oxo-1-cycloheptanecarboxylate** is a cyclic  $\beta$ -keto ester. Its structure consists of a seven-membered cycloheptane ring with a ketone group at position 2 and a methyl carboxylate group at position 1.

- IUPAC Name: methyl 2-oxocycloheptane-1-carboxylate[1]
- Molecular Formula: C<sub>9</sub>H<sub>14</sub>O<sub>3</sub>[1]
- Canonical SMILES: COC(=O)C1CCCCC1=O[1]

- InChI Key: BLNHITXSJKCQGZ-UHFFFAOYSA-N[1]

Chemical Structure:



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## References

- 1. Dieckmann condensation - Wikipedia [en.wikipedia.org]
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Address: 3281 E Guasti Rd

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